

# Personal protective equipment for handling Hsp90-IN-17

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## Compound of Interest

Compound Name: Hsp90-IN-17

Cat. No.: B12397221

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## Essential Safety and Handling of Hsp90-IN-17

For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Hsp90-IN-17** is paramount. This guide provides immediate safety, operational, and disposal information to foster a secure laboratory environment. While a specific Safety Data Sheet (SDS) for **Hsp90-IN-17** is not publicly available, this document synthesizes information from general handling procedures for Hsp90 inhibitors and hazardous chemicals to establish best practices.

**Hsp90-IN-17** is an inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cell growth, differentiation, and survival.<sup>[1][2][3][4][5][6]</sup> Its role in cellular processes makes it a target for therapeutic intervention in diseases like cancer and neurodegenerative disorders.<sup>[1][7][8][9]</sup> Due to its biological activity, **Hsp90-IN-17** and similar inhibitors should be handled with care to minimize exposure.

## Health and Safety Information

While specific toxicological data for **Hsp90-IN-17** is limited, related compounds and general chemical safety principles suggest that it may be irritating to the mucous membranes and upper respiratory tract.<sup>[10]</sup> Potential routes of exposure include inhalation, ingestion, and skin or eye contact.<sup>[10]</sup> Some Hsp90 inhibitors have been associated with dose-limiting toxicities, including cardiac and ocular toxicity.<sup>[11]</sup> Therefore, treating **Hsp90-IN-17** as a hazardous drug (HD) is a prudent approach.<sup>[12][13][14]</sup>

#### First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)
- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.[\[10\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[10\]](#)
- If ingested: Wash out the mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)

## Quantitative Data

Due to the limited public information on **Hsp90-IN-17**, a comprehensive quantitative data table is not possible. The following table summarizes the available information.

Property	Value	Source
Chemical Name	Hsp90-IN-17	MedChemExpress
CAS Number	1253584-78-9	MedChemExpress
Form	Solid	MedChemExpress
Storage (Solid)	Store at -20°C for 1 month or -80°C for 6 months (sealed, away from moisture and light). [7]	MedChemExpress
Storage (Solution)	Once prepared, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month.[7] Avoid repeated freeze-thaw cycles.[7]	MedChemExpress
Solubility	Soluble in DMSO.[7] The hydrochloride salt form generally has enhanced water solubility and stability.[9]	MedChemExpress

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for handling **Hsp90-IN-17**.<sup>[12]</sup> Based on guidelines for handling hazardous drugs, the following PPE is recommended:<sup>[12][13][14][15][16]</sup>

PPE Category	Specific Recommendations
Gloves	Two pairs of chemotherapy-tested gloves (e.g., nitrile) meeting ASTM D6978 standard are required. <a href="#">[12]</a> <a href="#">[13]</a> Change gloves regularly and immediately if contaminated, torn, or punctured.
Gown	A disposable gown made of a material shown to resist permeability by hazardous drugs is required. <a href="#">[12]</a> <a href="#">[13]</a> It should be long-sleeved with closed cuffs and close in the back. <a href="#">[13]</a>
Eye Protection	Chemical splash goggles should be worn. <a href="#">[16]</a> If there is a splash risk, a face shield in addition to goggles is recommended. <a href="#">[12]</a>
Respiratory	For handling the solid compound outside of a containment device, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation of aerosolized particles. <a href="#">[10]</a> <a href="#">[12]</a>
Other	Shoe covers and hair covers should also be worn. <a href="#">[13]</a>

## Operational and Disposal Plans

### Handling and Preparation:

- All handling of **Hsp90-IN-17**, especially weighing of the solid form and preparation of stock solutions, should be conducted in a designated area within a containment primary engineering control (C-PEC), such as a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (fume hood).
- Use dedicated equipment (e.g., spatulas, weighing paper, tubes) for handling the compound.
- A spill kit should be readily available in the handling area.[\[13\]](#)

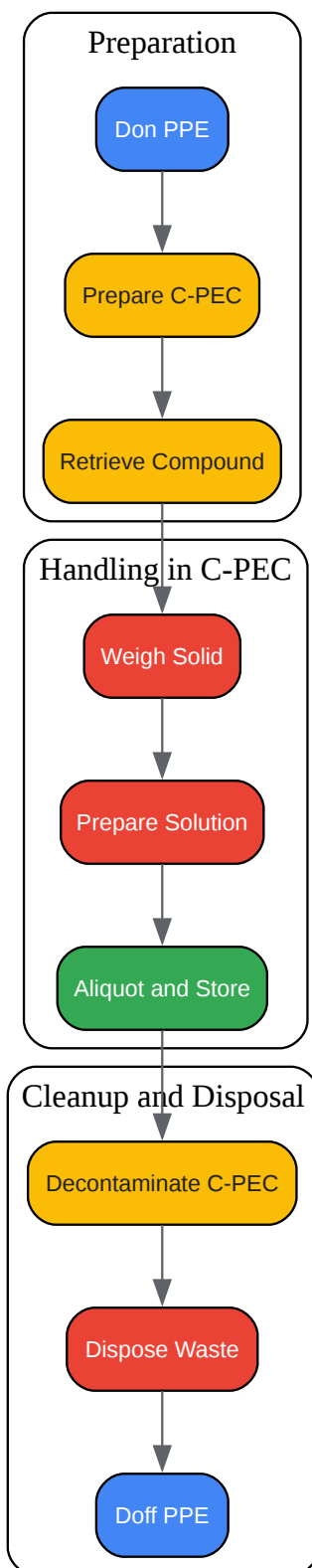
### Disposal:

- All disposable PPE (gloves, gowns, shoe covers) and materials that come into contact with **Hsp90-IN-17** should be considered trace chemotherapy waste.
- Dispose of contaminated materials in designated hazardous waste containers according to your institution's and local regulations for chemical waste.

## Visual Guides

### Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **Hsp90-IN-17** in a laboratory setting.

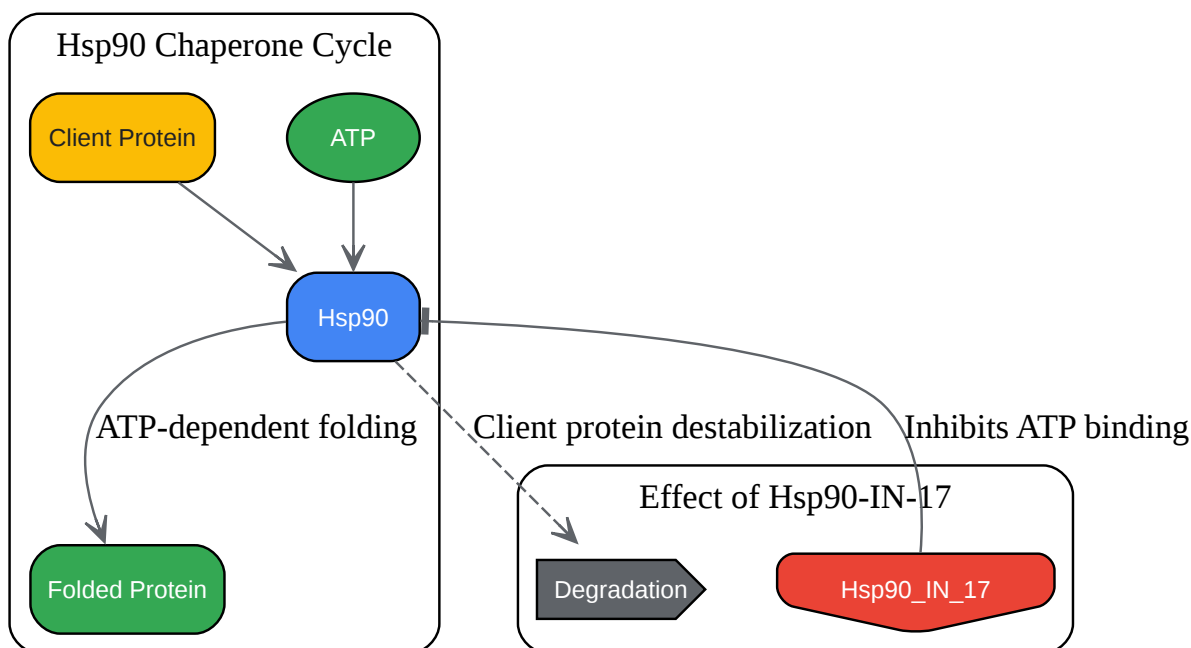


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Caption: Workflow for safe handling of **Hsp90-IN-17**.

## Hsp90 Inhibition Signaling Pathway

This diagram illustrates the general mechanism of Hsp90 and the consequence of its inhibition.



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Caption: Hsp90 inhibition by **Hsp90-IN-17** leads to client protein degradation.

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## References

- 1. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 2. HSP90 inhibitor 17-DMAG exerts anticancer effects against gastric cancer cells principally by altering oxidant-antioxidant balance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. oncotarget.com [oncotarget.com]

- 4. Heat shock protein 90: biological functions, diseases, and therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Quality Control and Fate Determination of Hsp90 Client Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The HSP90 complex of plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. jneurosci.org [jneurosci.org]
- 9. medchemexpress.com [medchemexpress.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Assessment of Hsp90 $\beta$ -selective inhibitor safety and on-target effects - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pogo.ca [pogo.ca]
- 13. publications.ashp.org [publications.ashp.org]
- 14. PPE for Health Care Workers Who Work with Hazardous Drugs | NIOSH | CDC [cdc.gov]
- 15. Personal protective equipment for antineoplastic safety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. youtube.com [youtube.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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